

The Metabolic Relationship: Alfentanil to Noralfentanil

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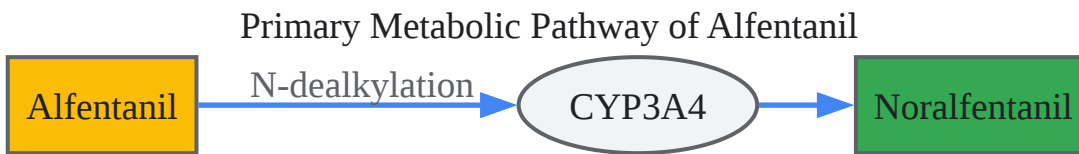
Compound Focus: Noralfentanil

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The key relationship between alfentanil and **noralfentanil** is that of a parent drug and its major metabolite. The following diagram illustrates its primary metabolic pathway:



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Diagram Title: Alfentanil Metabolism to Noralfentanil

As shown above, the metabolism of alfentanil is primarily hepatic, mediated by the **Cytochrome P450 3A4 (CYP3A4)** enzyme system [1] [2]. The main metabolic pathway is **N-dealkylation** at the piperidine nitrogen, which produces **noralfentanil** [3]. This metabolite is considered **pharmacologically inactive**, meaning it does not contribute to the analgesic effects of the drug [2].

Pharmacokinetic Profile of Alfentanil

The table below summarizes the key pharmacokinetic parameters for alfentanil, which are well-established in the literature. These parameters are crucial for understanding its short-acting clinical profile.

Parameter	Value for Alfentanil
Absorption	Complete after intravenous (IV) administration; immediate onset of action [1].
Distribution	Volume of distribution: 0.4 - 1.0 L/kg [1]. Protein binding: 88% - 92% (primarily to alpha-1 acid glycoprotein) [1] [2].
Metabolism	Extensive hepatic metabolism, primarily via CYP3A4 [1]. Main pathway: N-dealkylation to noralfentanil [3].
Elimination	Half-life: 1.5 - 1.8 hours [1]. Excretion: Primarily renal (approx. 90% of dose), with only 0.16-0.47% excreted as unchanged alfentanil [3].

The Data Gap on Noralfentanil

While **noralfentanil** is clearly identified as the major metabolite, the search results do not provide its specific pharmacokinetic parameters, such as its own volume of distribution, half-life, or clearance rate.

- **Experimental Focus:** Available human studies track the excretion of **noralfentanil** in urine (about **30% of the administered alfentanil dose**) but do not characterize its subsequent behavior in the body [3].
- **Analytical, Not Pharmacological, Data:** Information on **noralfentanil** is often provided in the context of analytical methods for detection in biological samples, not its pharmacokinetic properties [4].

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